Comprehensive Safety and Handling Protocol for Octahydro-2H-indol-2-one

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Compound of Interest

Compound Name:	*Octahydro-2H-indol-2-one*
Cat. No.:	*B1252896*

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1. Executive Summary & Molecular Risk Profile As a Senior Application Scientist, I approach laboratory safety not as a static checklist, but as a dynamic system of risk mitigation informed by molecular properties. **Octahydro-2H-indol-2-one** (CAS: 1195-13-7 / 86012-90-0) is a bicyclic saturated indole derivative utilized extensively in medicinal chemistry and drug development [1][2].

Presenting typically as a white to off-white crystalline powder, its primary hazard is dermal and mucosal irritation. The compound is classified under the Globally Harmonized System (GHS) as H315: Causes skin irritation[2]. However, the true operational risk emerges during solubilization. Because it is highly soluble in organic solvents (e.g., ethanol, methanol) and has limited water solubility [1][3], handling it in solution significantly enhances its dermal penetration potential.

2. Mechanistic Causality in PPE Selection Our Personal Protective Equipment (PPE) strategy is dictated by the physical state of the compound (aerosolizable powder) and its solvent interactions (lipophilicity).

- Why Double Gloving? The outer nitrile glove acts as the primary mechanical and chemical barrier against the dry powder. If handling the compound in a solvent like methanol, the

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solvent can rapidly degrade standard nitrile. The inner glove provides a critical temporal buffer—giving you the necessary seconds to safely doff the compromised outer glove without dermal exposure.

- Why Anti-Static Tools? Crystalline powders are prone to static charge accumulation. Using standard plastic spatulas can cause the powder to repel and aerosolize, increasing inhalation risk and contaminating the balance area.

3. Core PPE Matrix

PPE Category	Specification	Mechanistic Rationale
Hand Protection	Double Nitrile gloves (min. 4-8 mil thickness).	Outer glove protects against dry powder; inner provides a temporal buffer if solvent breakthrough occurs.
Eye Protection	ANSI Z87.1 compliant safety goggles.	Safety glasses with side shields are insufficient against fine, aerosolized powders. Goggles provide a full seal.
Body Protection	100% Cotton or Flame-Resistant (FR) Lab Coat.	Fully buttoned to wrists. Prevents static buildup (common in synthetic blends) which can attract powder.
Respiratory	N95/P100 Particulate Respirator (if outside hood).	Protects against inhalation of aerosolized crystalline dust. Note: Standard SOP mandates handling inside a fume hood.
Engineering	Class II BSC or Chemical Fume Hood.	Maintains face velocity of 0.4-0.6 m/s to capture airborne particulates during weighing and transfer.

4. Standard Operating Procedure (SOP): Handling & Workflow The following self-validating protocol ensures that every step inherently prevents the escalation of contamination.

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- Step 1: Environmental Preparation: Verify the chemical fume hood is operational with a face velocity between 0.4 and 0.6 m/s. Clear the workspace of unnecessary clutter to prevent cross-contamination.

- Step 2: PPE Donning: Don the 100% cotton lab coat, ensuring it is buttoned to the top. Put on safety goggles. Don the inner layer of nitrile gloves, ensuring they cover the cuffs of the lab coat. Don the outer layer of nitrile gloves.

- Step 3: Weighing and Transfer (High-Risk Phase): Utilize a grounded, anti-static weigh boat and a stainless-steel micro-spatula. Slowly dispense the **Octahydro-2H-indol-2-one** powder to minimize dust generation. Keep the source bottle capped immediately after use.

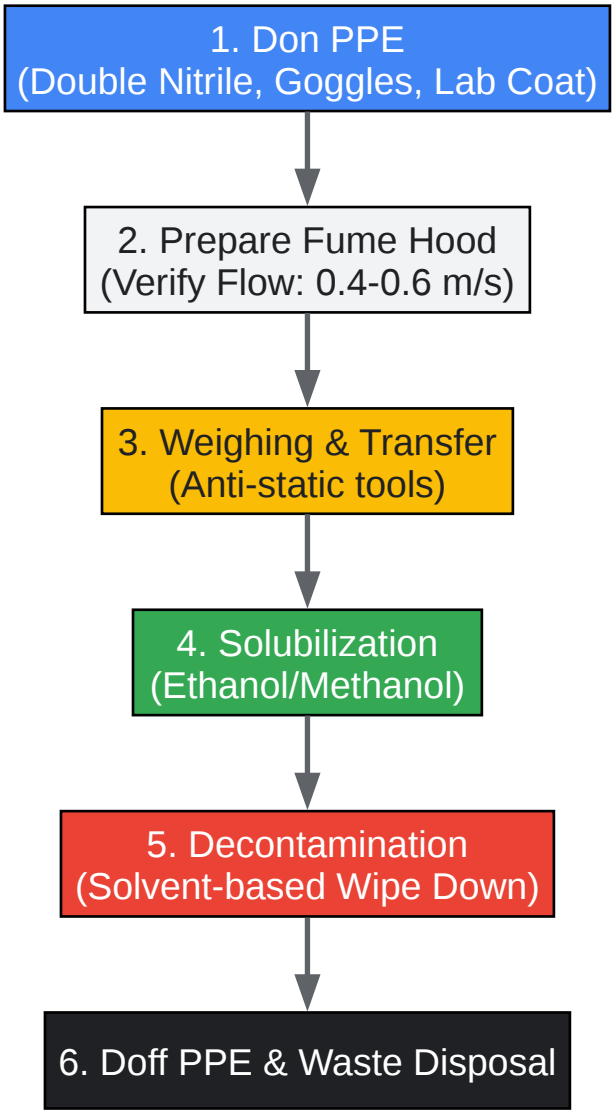
- Step 4: Solubilization: Transfer the weighed powder into the reaction vessel. When adding the organic solvent (e.g., ethanol or methanol), do so slowly down the side of the vessel to prevent aerosolizing the dry powder at the bottom. Seal the vessel immediately after solvent addition.

- Step 5: Decontamination: Because **Octahydro-2H-indol-2-one** has limited water solubility [1][3], aqueous wipe-downs are ineffective. Moisten a low-lint wipe with ethanol or isopropanol and wipe down the balance, spatulas, and hood surface.

- Step 6: Doffing: Remove the outer gloves inside the fume hood by pinching the wrist and peeling them inside out. Dispose of them in the solid hazardous waste container. Remove the inner gloves only after exiting the hood workspace. Wash hands thoroughly with soap and water.

5. Workflow Visualization

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Caption: Step-by-step workflow for the safe handling and decontamination of **Octahydro-2H-indol-2-one**.

6. Spill Response & Disposal Plan In the event of a spill, immediate and calculated action is required to prevent exposure and environmental release.

Solid Powder Spill (Inside Hood):

- Do not dry sweep. Dry sweeping aerosolizes the irritant powder.
- Cover the spill with a low-lint absorbent pad.

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- Carefully wet the pad with a compatible solvent (e.g., ethanol) to solubilize and trap the compound.
- Wipe inward from the edges to the center to prevent spreading.
- Place the contaminated pads into a sealable hazardous waste bag.

Liquid Spill (Compound dissolved in organic solvent):

- Immediately overlay the spill with universal absorbent pads or chemical spill powder (e.g., vermiculite).
- Allow the absorbent to take up the solvent vehicle.
- Scoop the absorbed material using a non-sparking tool into a compatible, sealable waste container.

Waste Disposal: **Octahydro-2H-indol-2-one** waste, whether solid or dissolved in solvent, must be treated as hazardous chemical waste. Segregate halogenated and non-halogenated solvent waste. Do not dispose of down the sink due to its limited aqueous solubility and potential environmental impact. Ensure all containers are tightly sealed, clearly labeled with the compound name, CAS number, and GHS hazard pictograms, and routed to your institution's Environmental Health and Safety (EHS) department for high-temperature incineration.

References

- Title: rel-(3aR,7aR)-**Octahydro-2H-indol-2-one** | CID 10887991 Source: PubChem (National Center for Biotechnology Information) URL:[Link]

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Sources

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